

An In-depth Technical Guide to the Indoline Structure of D-102 Dye

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Compound of Interest

Compound Name: D-102 Dye

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This guide provides a comprehensive overview of the indoline dye D-102, a prominent metal-free organic sensitizer in the field of dye-sensitized solar cells (DSSCs). The document details its core structure, key performance metrics, and the experimental protocols for its application, offering valuable insights for researchers in materials science and renewable energy.

Core Structure and Properties

The **D-102 dye**, with the chemical formula $C_{37}H_{30}N_2O_3S_2$ and a molecular weight of 614.78 g/mol, is characterized by its indoline-based molecular structure.^{[1][2]} The IUPAC name for D-102 is 2-[(5Z)-5-[[4-[4-(2,2-diphenylethenyl)phenyl]-2,3,3a,8b-tetrahydro-1H-cyclopenta[b]indol-7-yl]methylidene]-4-oxo-2-sulfanylidene-1,3-thiazolidin-3-yl]acetic acid.^[3] A key feature of indoline dyes like D-102 is their high molar extinction coefficient, surpassing that of traditional ruthenium-based dyes, which contributes to their efficient light-harvesting capabilities.^{[1][4]}

The fundamental structure of an indoline compound consists of a bicyclic arrangement featuring a benzene ring fused to a five-membered nitrogen-containing ring, where the 2-3 bond is saturated.^[5] This core is functionalized in the D-102 molecule to optimize its performance as a photosensitizer.

Spectroscopic and Electrochemical Properties

The light-absorbing properties of D-102 are crucial for its function in DSSCs. While comprehensive data across a wide range of solvents is not readily available in publicly accessible literature, its performance is often characterized in solvents commonly used for DSSC fabrication, such as ethanol and acetonitrile. The interaction with the solvent can influence the dye's absorption and emission spectra.[\[6\]](#)[\[7\]](#)[\[8\]](#)

The energy levels of the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are critical parameters that determine the efficiency of electron transfer in a DSSC.[\[9\]](#) For effective electron injection, the LUMO level of the dye must be higher (more negative on the electrochemical scale) than the conduction band of the semiconductor (typically TiO₂), and the HOMO level must be lower than the redox potential of the electrolyte to ensure efficient dye regeneration.[\[10\]](#) Theoretical studies have been conducted to determine the HOMO and LUMO energy levels of the **D-102 dye**, confirming a favorable alignment for its use in DSSCs.[\[11\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for the **D-102 dye**, compiled from various sources.

Table 1: Physicochemical Properties of D-102 Dye

Property	Value	Reference(s)
Molecular Formula	C ₃₇ H ₃₀ N ₂ O ₃ S ₂	[1] [2]
Molecular Weight	614.78 g/mol	[1] [2]
IUPAC Name	2-[(5Z)-5-[[4-[4-(2,2-diphenylethenyl)phenyl]-2,3,3a,8b-tetrahydro-1H-cyclopenta[b]indol-7-yl]methylidene]-4-oxo-2-sulfanylidene-1,3-thiazolidin-3-yl]acetic acid	[3]

Table 2: Photovoltaic Performance of D-102 Dye in Solid-State DSSCs

Co-adsorbent Concentration	Jsc (mA/cm ²)	Voc (V)	Fill Factor (FF)	Efficiency (η) (%)	Reference(s)
0 mM	1.83	0.54	0.64	0.63	[12]
0.5 mM	1.63	0.54	0.63	0.56	[12]
1.0 mM	1.44	0.53	0.65	0.50	[12]
1.5 mM	1.25	0.53	0.64	0.42	[12]

Note: The performance data was obtained under simulated solar emission (100 mW·cm⁻², AM1.5G).[12]

Experimental Protocols

The following sections provide detailed methodologies for the fabrication and characterization of Dye-Sensitized Solar Cells using the **D-102 dye**.

Fabrication of TiO2 Photoanode

- **Substrate Preparation:** Start with a clean Indium Tin Oxide (ITO) or Fluorine-doped Tin Oxide (FTO) coated glass substrate. The conductive side can be identified using a multimeter.
- **TiO2 Paste Deposition:** A layer of titanium dioxide paste is applied to the conductive side of the substrate. The doctor-blade technique is commonly used to ensure a uniform thickness.
- **Sintering:** The coated substrate is heated at high temperatures (typically around 450-500°C) in a furnace. This process, known as sintering, creates a mesoporous network of TiO2 nanoparticles with a large surface area for dye adsorption.
- **Dye Sensitization:** After cooling, the sintered TiO2 film is immersed in a solution of **D-102 dye** (typically in an organic solvent like ethanol or acetonitrile) for a specific duration, allowing the dye molecules to adsorb onto the TiO2 surface.

Assembly of the DSSC

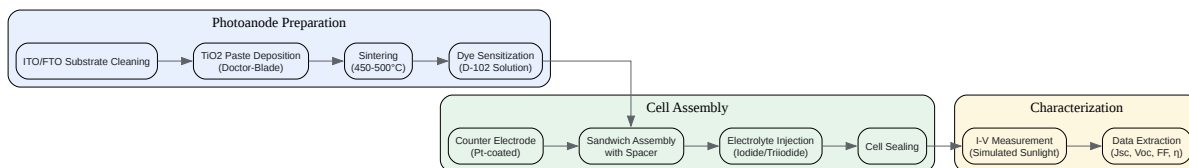
- **Counter Electrode Preparation:** A counter electrode is prepared, usually by coating another conductive glass substrate with a thin layer of a catalyst, such as platinum.
- **Sealing:** The dye-sensitized photoanode and the counter electrode are assembled in a sandwich-like configuration, separated by a thin spacer or sealant.
- **Electrolyte Injection:** An electrolyte solution, typically containing an iodide/triiodide (I⁻/I₃⁻) redox couple, is introduced into the space between the electrodes.
- **Cell Sealing:** The cell is then sealed to prevent leakage of the electrolyte.

Characterization of the DSSC

- **Current-Voltage (I-V) Measurement:** The photovoltaic performance of the assembled DSSC is characterized by measuring its current-voltage characteristics under simulated sunlight (e.g., AM 1.5 illumination).
- **Key Parameters:** From the I-V curve, key parameters are extracted:
 - **Short-circuit current density (J_{sc}):** The maximum current when the voltage is zero.
 - **Open-circuit voltage (V_{oc}):** The maximum voltage when the current is zero.
 - **Fill Factor (FF):** A measure of the "squareness" of the I-V curve, calculated as $(J_{max} * V_{max}) / (J_{sc} * V_{oc})$.
 - **Power Conversion Efficiency (η):** The overall efficiency of the cell, calculated as $(J_{sc} * V_{oc} * FF) / P_{in}$, where P_{in} is the power of the incident light.

Visualizations

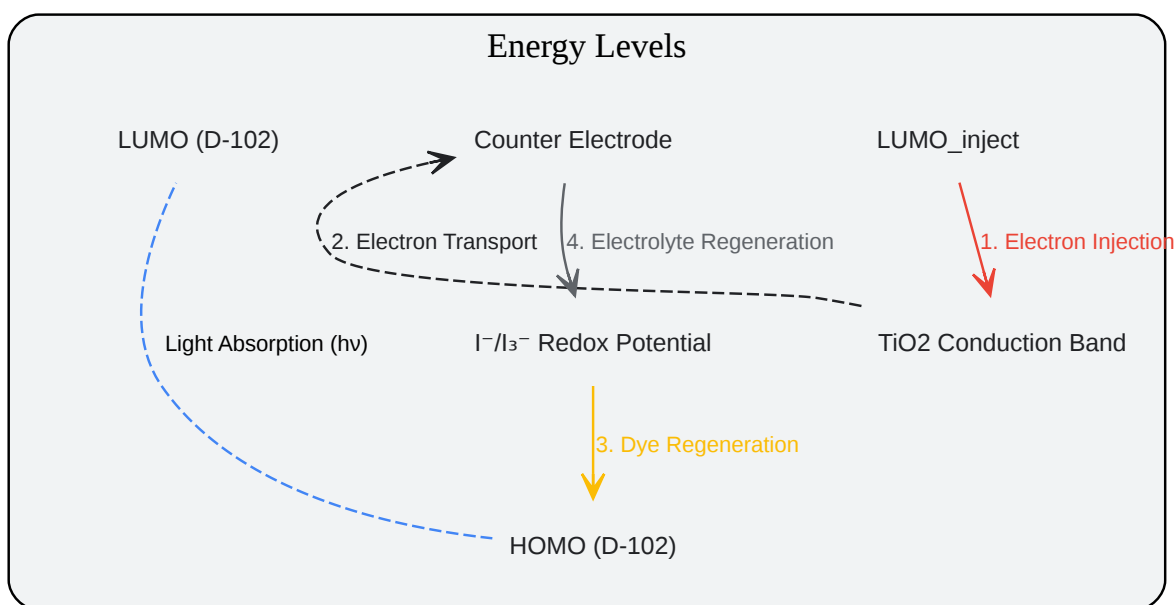
Experimental Workflow for DSSC Fabrication



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Caption: Workflow for the fabrication and characterization of a **D-102 dye**-sensitized solar cell.

Electron Transfer Mechanism in a D-102 DSSC



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Caption: Energy level diagram illustrating the electron transfer process in a D-102 based DSSC.

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